

Technical Guide: Safety and Handling of 2-fluoro-5-(hydroxymethyl)benzoic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-fluoro-5-(hydroxymethyl)benzoic Acid

Cat. No.: B1304772

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development. It is not a substitute for a comprehensive risk assessment and should be used in conjunction with institutional safety protocols and the most current Safety Data Sheet (SDS) from the supplier.

Introduction

2-fluoro-5-(hydroxymethyl)benzoic acid (CAS No: 481075-38-1) is a fluorinated aromatic carboxylic acid.^{[1][2][3]} Its structural features, including a carboxylic acid, a hydroxymethyl group, and a fluorine atom, make it a potentially valuable building block in medicinal chemistry and materials science. As with any chemical substance, a thorough understanding of its hazards and proper handling procedures is paramount to ensure the safety of laboratory personnel and the integrity of research. This guide provides an in-depth overview of the safety and handling of **2-fluoro-5-(hydroxymethyl)benzoic acid**.

Hazard Identification and Classification

2-fluoro-5-(hydroxymethyl)benzoic acid is classified as a hazardous substance. The primary hazards are related to irritation of the skin, eyes, and respiratory system.^[3]

GHS Classification:^{[1][3]}

- Skin Irritation: Category 2[3]
- Serious Eye Irritation: Category 2A[3]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation)[3]

Signal Word: Warning[3]

Hazard Statements:[3]

- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

The following table summarizes the hazard information from available Safety Data Sheets.

Hazard Class	GHS Category	Signal Word	Hazard Statement
Skin Corrosion/Irritation	2	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	Warning	H319: Causes serious eye irritation
Specific target organ toxicity (single exposure)	3	Warning	H335: May cause respiratory irritation

Physical and Chemical Properties

Limited information is available regarding the physical and chemical properties of **2-fluoro-5-(hydroxymethyl)benzoic acid**.

Property	Value
Molecular Formula	C ₈ H ₇ FO ₃
Molecular Weight	170.14 g/mol
Physical State	Solid
CAS Number	481075-38-1

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and maintain the chemical's integrity.

4.1. Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is recommended:[3]

Protection Type	Specification
Eye/Face	Chemical safety goggles or glasses with side shields. A face shield may be necessary for splash hazards.
Hand	Chemically resistant gloves (e.g., nitrile, neoprene). Inspect gloves for integrity before each use.
Body	Laboratory coat, long-sleeved clothing. For larger quantities or splash potential, a chemical-resistant apron may be required.
Respiratory	Use in a well-ventilated area. If dusts are generated and ventilation is inadequate, a NIOSH-approved respirator with a particulate filter is recommended.

4.2. Handling

- Work in a well-ventilated area, preferably in a chemical fume hood.[3]
- Avoid generating dust.[3]
- Avoid contact with skin, eyes, and clothing.[3]
- Do not breathe dust.[3]
- Wash hands thoroughly after handling.[3]
- Do not eat, drink, or smoke in the laboratory.[3]

4.3. Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[3]
- The compound is reported to be hygroscopic; store under an inert atmosphere if necessary. [3]
- Store away from incompatible materials such as strong oxidizing agents.[3]

First Aid Measures

In case of exposure, immediate action is critical.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[3]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3]

Accidental Release Measures and Disposal

6.1. Accidental Release

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate personal protective equipment (PPE).
- Avoid generating dust.
- Carefully sweep up the solid material and place it into a suitable, labeled container for disposal.[3]
- Clean the spill area thoroughly with a suitable solvent and then with soap and water.

6.2. Disposal

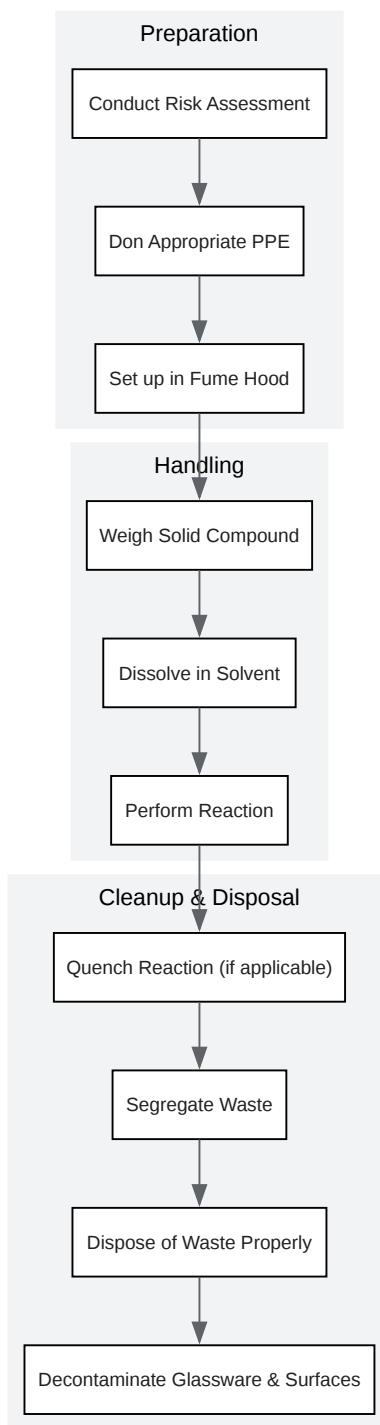
- Dispose of waste in accordance with all applicable federal, state, and local regulations.
- The material may be disposed of by incineration in a licensed facility.

Experimental Protocols

Note: As of the date of this document, specific, peer-reviewed experimental protocols for the synthesis, purification, and analysis of **2-fluoro-5-(hydroxymethyl)benzoic acid** are not readily available in the public domain. The information below provides a general workflow. Researchers should develop specific protocols based on established chemical principles and perform thorough risk assessments.

General Workflow for Handling and Use

General Workflow for Handling 2-fluoro-5-(hydroxymethyl)benzoic acid

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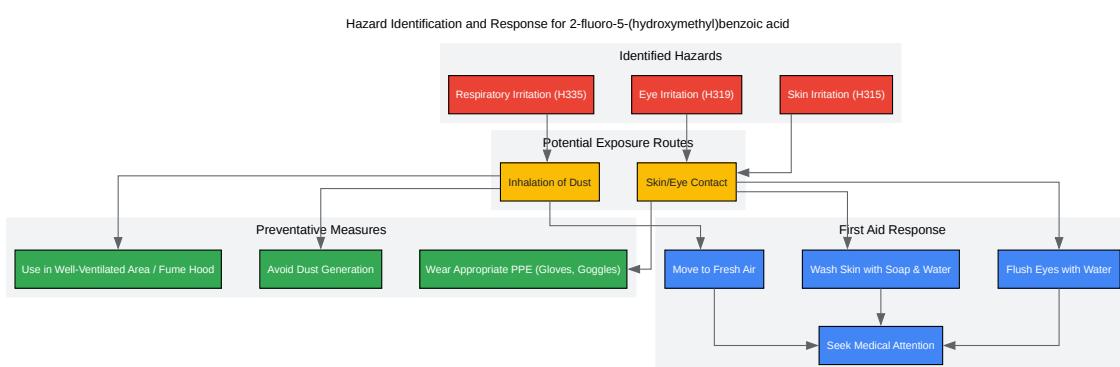
Caption: A generalized workflow for the safe handling of chemical compounds.

Biological Activity and Signaling Pathways

There is currently no publicly available data on the specific biological activity or signaling pathways associated with **2-fluoro-5-(hydroxymethyl)benzoic acid**. Its structural similarity to other benzoic acid derivatives suggests potential applications in drug discovery, but this would require empirical validation.

Hazard Identification and Response Logic

The following diagram illustrates the logical flow for identifying and responding to the hazards associated with **2-fluoro-5-(hydroxymethyl)benzoic acid** based on the available safety data.



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Caption: Logical flow from hazard identification to preventative measures and first aid response.

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References

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- To cite this document: BenchChem. [Technical Guide: Safety and Handling of 2-fluoro-5-(hydroxymethyl)benzoic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1304772#2-fluoro-5-hydroxymethyl-benzoic-acid-safety-and-handling]

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